

In-Depth Technical Guide: Pantoprazole Sulfide (CAS 102625-64-9)

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Compound of Interest

Compound Name: Pantoprazole sulfide

Cat. No.: B019649

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Introduction

Pantoprazole sulfide, with the Chemical Abstracts Service (CAS) number 102625-64-9, is a key chemical entity in the fields of pharmaceutical chemistry and drug metabolism. It is primarily recognized as a crucial intermediate in the synthesis of Pantoprazole, a widely used proton pump inhibitor (PPI) for the treatment of acid-related gastrointestinal disorders.^{[1][2]} Furthermore, it is a significant metabolite of Pantoprazole, formed in the liver through enzymatic processes.^{[3][4]} This technical guide provides a comprehensive overview of **Pantoprazole sulfide**, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its role in the metabolic pathway of Pantoprazole.

Chemical and Physical Properties

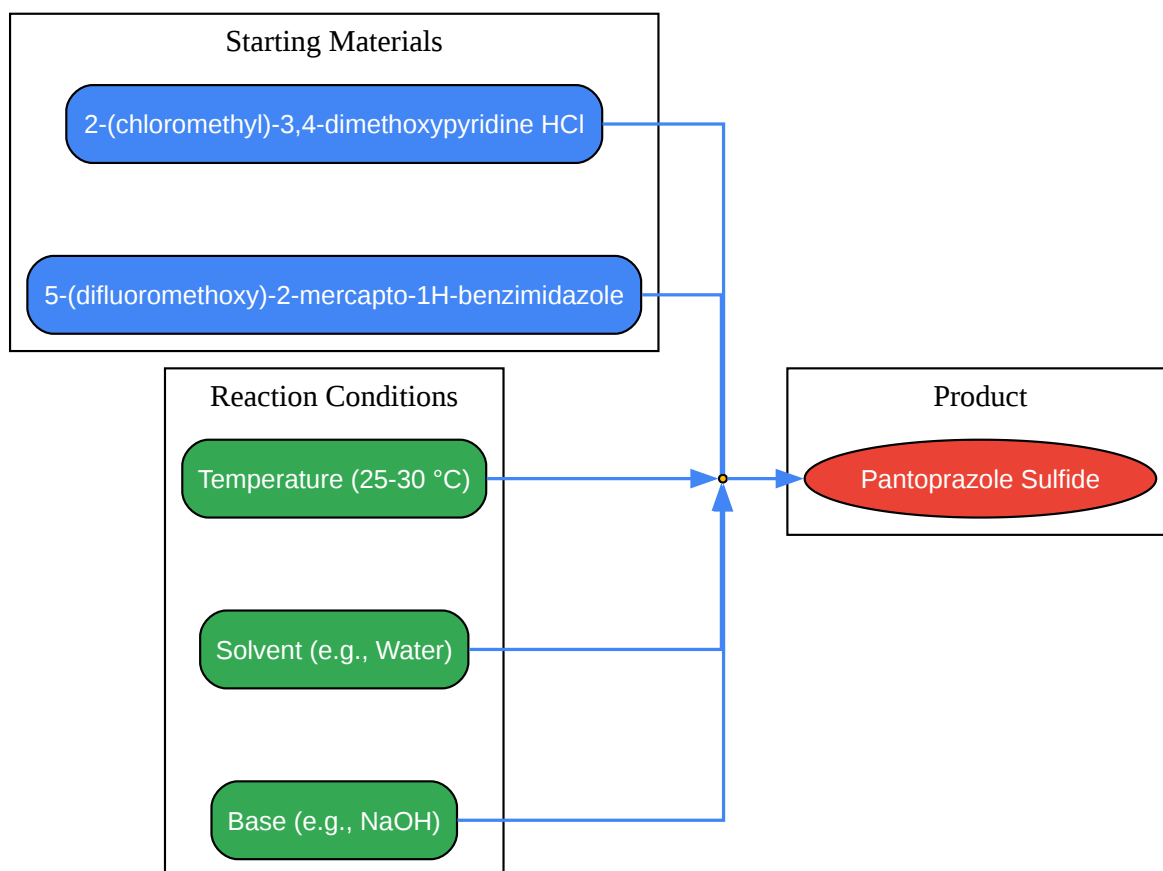
A summary of the key physicochemical properties of **Pantoprazole sulfide** is presented in Table 1. This data is essential for its handling, formulation, and analytical characterization.

Table 1: Physicochemical Properties of **Pantoprazole Sulfide**

Property	Value	Reference
CAS Number	102625-64-9	[3]
IUPAC Name	6-(difluoromethoxy)-2-[[[(3,4-dimethoxy-2-pyridinyl)methyl]thio]-1H-benzimidazole	
Synonyms	Pantoprazole Thioether, 5-(Difluoromethoxy)-2-[[[(3,4-dimethoxy-2-pyridinyl)methyl]thio]-1H-benzimidazole	
Molecular Formula	C ₁₆ H ₁₅ F ₂ N ₃ O ₃ S	
Molecular Weight	367.37 g/mol	
Melting Point	109-115 °C	
Appearance	White to almost white powder or crystal	
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, Ethanol: 25 mg/mL, Methanol	
λ _{max}	295 nm	
LogP	3.8688	
Topological Polar Surface Area (TPSA)	69.26 Å ²	

Synthesis of Pantoprazole Sulfide

Pantoprazole sulfide is synthesized as a key intermediate in the manufacturing process of Pantoprazole. The most common synthetic route involves the condensation of 5-(difluoromethoxy)-2-mercapto-1H-benzimidazole with 2-(chloromethyl)-3,4-dimethoxypyridine hydrochloride.



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Caption: Synthesis workflow for **Pantoprazole Sulfide**.

Experimental Protocol: Synthesis of Pantoprazole Sulfide

This protocol describes a representative lab-scale synthesis of **Pantoprazole sulfide**.

Materials:

- 5-(difluoromethoxy)-2-mercaptobenzimidazole

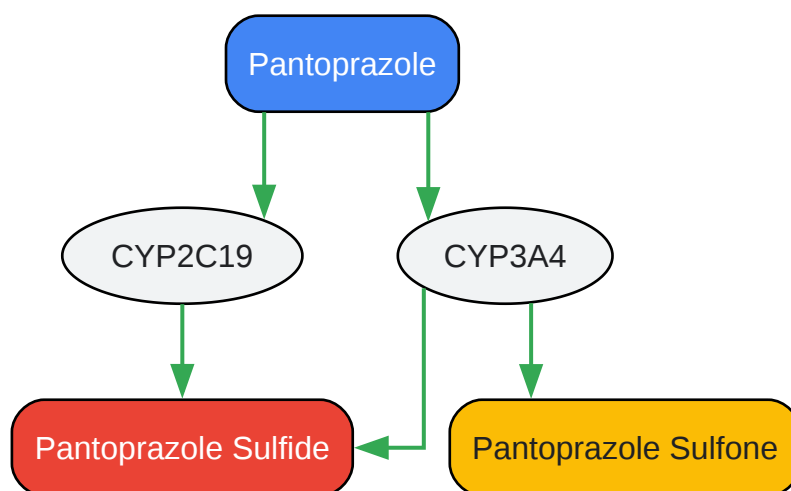
- 2-chloromethyl-3,4-dimethoxypyridine hydrochloride
- Sodium hydroxide (NaOH)
- Deionized water
- Dichloromethane (DCM)
- Acetonitrile (ACN)

Procedure:

- **Preparation of the Benzimidazole Salt:** In a suitable reaction vessel, dissolve 5-(difluoromethoxy)-2-mercaptobenzimidazole and sodium hydroxide in deionized water with stirring at room temperature until a clear solution is obtained.
- **Condensation Reaction:** To the solution from step 1, slowly add a solution of 2-chloromethyl-3,4-dimethoxypyridine hydrochloride in deionized water over a period of 2-3 hours, while maintaining the temperature at 25-30 °C.
- **Reaction Monitoring and Isolation:** Stir the reaction mixture for 5-6 hours. The progress of the reaction can be monitored by High-Performance Liquid Chromatography (HPLC). Upon completion, cool the mixture to 15-20 °C to precipitate the product.
- **Filtration and Washing:** Filter the solid product and wash the wet cake thoroughly with deionized water to remove any unreacted starting materials and inorganic salts. The resulting solid is **Pantoprazole sulfide**.

Role in Pantoprazole Metabolism

Pantoprazole is extensively metabolized in the liver, primarily by the cytochrome P450 (CYP) enzyme system. **Pantoprazole sulfide** is one of the main metabolites formed through the reduction of the sulfoxide group of Pantoprazole, a reaction catalyzed by CYP2C19 and CYP3A4. It is important to note that the metabolites of pantoprazole are considered to be pharmacologically inactive.



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Caption: Metabolic pathway of Pantoprazole.

Analytical Methodology

High-Performance Liquid Chromatography (HPLC) is the most common analytical technique for the identification and quantification of **Pantoprazole sulfide**, often in the context of purity testing of Pantoprazole or in metabolic studies.

Experimental Protocol: HPLC Analysis

The following is a general HPLC method for the analysis of Pantoprazole and its related impurities, including **Pantoprazole sulfide**.

Table 2: HPLC Method Parameters

Parameter	Condition	Reference
Column	Hypersil ODS, C18 (e.g., 250 mm x 4.6 mm, 5 µm)	
Mobile Phase	Gradient elution with a mixture of 0.01 M phosphate buffer (pH 7.0) and acetonitrile.	
Flow Rate	1.0 mL/min	
Detection	UV at 290 nm	
Column Temperature	30 °C	
Injection Volume	20 µL	

Procedure:

- **Standard and Sample Preparation:** Prepare standard solutions of **Pantoprazole sulfide** in a suitable diluent (e.g., a mixture of acetonitrile and water). For the analysis of bulk drug or formulations, dissolve the sample in the same diluent to a known concentration.
- **Chromatographic Analysis:** Equilibrate the HPLC system with the mobile phase. Inject the standard and sample solutions into the chromatograph.
- **Data Analysis:** Identify the **Pantoprazole sulfide** peak based on its retention time compared to the standard. Quantify the amount of **Pantoprazole sulfide** by comparing the peak area with the calibration curve generated from the standard solutions.

Biological Activity

While Pantoprazole is a potent inhibitor of the gastric H⁺/K⁺-ATPase (proton pump), its metabolite, **Pantoprazole sulfide**, is generally considered to be pharmacologically inactive. One source, however, suggests it may have some inhibitory activity against certain bacterial species, though this is not its primary therapeutic application. The primary significance of **Pantoprazole sulfide** in a biological context is as a marker of Pantoprazole metabolism.

Conclusion

Pantoprazole sulfide (CAS 102625-64-9) is a compound of significant interest to the pharmaceutical industry. Its role as a pivotal intermediate in the synthesis of Pantoprazole and as a major metabolite makes its study essential for drug development, quality control, and pharmacokinetic analysis. This technical guide has provided a detailed overview of its chemical properties, synthesis, metabolic fate, and analytical characterization to support the work of researchers and scientists in this field.

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